

Unveiling the Profile of Irbesartan Impurity 14-d4: A Technical Overview

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Compound of Interest

Compound Name: *Irbesartan impurity 14-d4*

Cat. No.: *B15141488*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a consolidated overview of the known chemical properties and analytical methodologies related to **Irbesartan impurity 14-d4**. This deuterated impurity serves as a critical reference standard in the development and quality control of the widely used antihypertensive drug, Irbesartan. Its unique isotopic labeling allows for its use in a variety of analytical applications, including pharmacokinetic studies and as an internal standard for mass spectrometry-based assays.

Core Chemical Properties

Irbesartan impurity 14-d4, systematically named 4'-(azidomethyl)-[1,1'-biphenyl]-2-carbonitrile-2',3',5',6'-d4, is a deuterated analog of Irbesartan impurity 14. The incorporation of four deuterium atoms on the biphenyl ring results in a distinct mass signature, facilitating its use in sensitive analytical methods. The fundamental chemical and physical properties of this impurity are summarized below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₆ D ₄ N ₄	[1][2]
Molecular Weight	238.29 g/mol	[1][2]
Synonym	4'-(azidomethyl)-[1,1'-biphenyl]-2-carbonitrile-2',3',5',6'-d4	[2]
CAS Number (non-deuterated)	133690-91-2	[1]
Physical Form	White to Off-White Solid	[2]

Analytical Characterization

The analysis of Irbesartan and its impurities, including the deuterated standard Impurity 14-d4, relies on modern chromatographic and spectroscopic techniques. While specific validated methods for **Irbesartan impurity 14-d4** are not publicly detailed, the general approaches for the parent compound and its related substances provide a framework for its analysis.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is the predominant technique for the separation and quantification of Irbesartan and its impurities. A typical method would involve a C18 or similar column with a mobile phase consisting of an aqueous buffer and an organic modifier like acetonitrile or methanol. Detection is commonly performed using UV spectrophotometry.

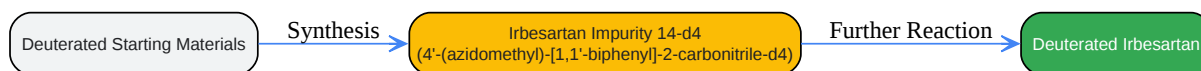
Mass Spectrometry (MS)

Mass spectrometry, often coupled with liquid chromatography (LC-MS), is indispensable for the identification and structural elucidation of impurities. The unique mass of **Irbesartan impurity 14-d4** allows for its precise detection and differentiation from the non-deuterated form and other related substances.

Synthesis and Formation Pathway

The logical pathway for the presence of **Irbesartan impurity 14-d4** is as a synthetic intermediate or a degradation product of deuterated Irbesartan. The non-deuterated analog,

Irbesartan Impurity 14, is a known process impurity in the synthesis of Irbesartan. The diagram below illustrates a plausible synthetic relationship.

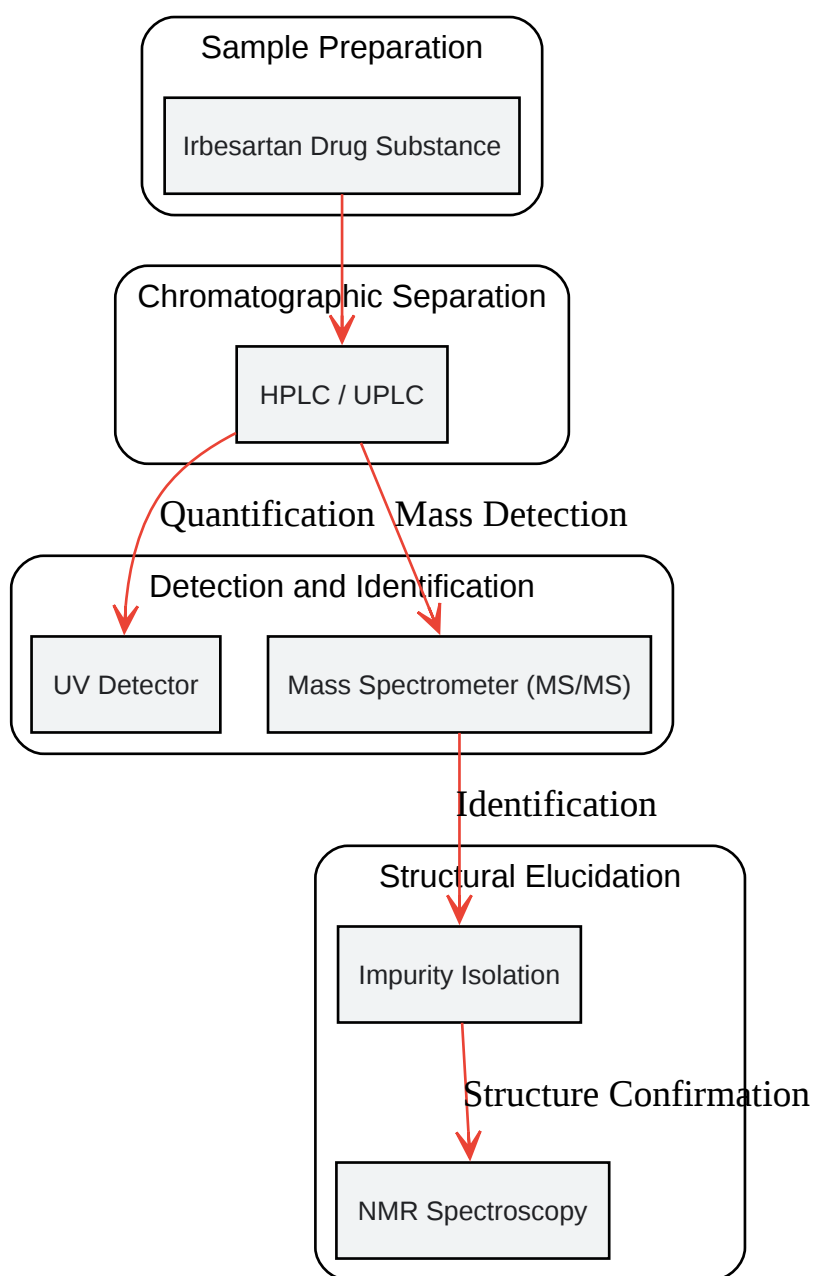


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Caption: Plausible synthetic pathway for deuterated Irbesartan involving Impurity 14-d4.

Experimental Workflow for Impurity Identification

The general workflow for identifying and characterizing an impurity like **Irbesartan impurity 14-d4** in a drug substance involves a multi-step analytical process. This process ensures the structural confirmation and purity assessment of the reference standard.



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Caption: General experimental workflow for impurity identification and characterization.

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References

- 1. Irbesartan Impurity 14-d4 | Axios Research [axios-research.com]
- 2. cymitquimica.com [cymitquimica.com]
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